

Safeguarding Research: A Comprehensive Guide to the Proper Disposal of 3',4'-Dihydroxyflavonol

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Compound of Interest

Compound Name: 3',4'-Dihydroxyflavonol

Cat. No.: B1679992

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For researchers, scientists, and drug development professionals, ensuring laboratory safety and proper chemical handling is paramount. This guide provides essential, immediate safety and logistical information for the proper disposal of **3',4'-Dihydroxyflavonol**, a compound also known as 3,3',4'-Trihydroxyflavone. Adherence to these procedures is critical for protecting personnel and the environment.

Immediate Safety and Hazard Information

3',4'-Dihydroxyflavonol is classified under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals as Acute Toxicity, Oral (Category 3). This classification indicates that the substance is toxic if swallowed.^[1] The primary hazard associated with this compound is acute oral toxicity.

Key GHS information includes:

- Pictogram: Skull and Crossbones
- Signal Word: Danger
- Hazard Statement: H301 - Toxic if swallowed.^[1]
- Precautionary Statements: P264, P270, P301+P316, P321, P330, P405, P501.^[1]

The P501 statement, "Dispose of contents/container in accordance with local/regional/national/international regulations," underscores the necessity of treating this chemical as hazardous waste.

Quantitative Toxicity Data

While a precise oral LD50 value for **3',4'-Dihydroxyflavonol** is not readily available in the reviewed literature, its classification as an Acute Toxicity, Oral (Category 3) substance places its LD50 within a specific range. No specific ecotoxicity data for **3',4'-Dihydroxyflavonol** was found; however, the potential for environmental hazards should not be disregarded.

Parameter	Value	Classification Source
GHS Classification	Acute Toxicity, Oral (Category 3)	ECHA C&L Inventory
Oral LD50 (Rat)	50 < LD50 ≤ 300 mg/kg (estimated)	GHS Category 3 Criteria
Ecotoxicity	Data not available	-

Step-by-Step Disposal Protocol

The disposal of **3',4'-Dihydroxyflavonol** must be managed through your institution's Environmental Health and Safety (EHS) office or an equivalent hazardous waste program. Under no circumstances should this chemical be disposed of down the drain or in regular trash.

Personal Protective Equipment (PPE)

Before handling **3',4'-Dihydroxyflavonol** for disposal, ensure you are wearing appropriate PPE:

- Safety goggles or a face shield
- Chemical-resistant gloves (e.g., nitrile)
- A lab coat

Waste Collection and Segregation

- **Designated Waste Container:** Use a dedicated, clearly labeled, and compatible container for collecting **3',4'-Dihydroxyflavonol** waste. The container must be in good condition, with no leaks or cracks, and have a secure, tight-fitting lid.
- **Labeling:** The waste container must be labeled with the words "Hazardous Waste" and the full chemical name: "**3',4'-Dihydroxyflavonol**". Include the approximate concentration and quantity of the waste.
- **Segregation:** Store the waste container in a designated satellite accumulation area. Keep it segregated from incompatible materials. Do not mix it with other waste streams unless explicitly permitted by your institution's EHS guidelines.

Spill Management

In the event of a spill:

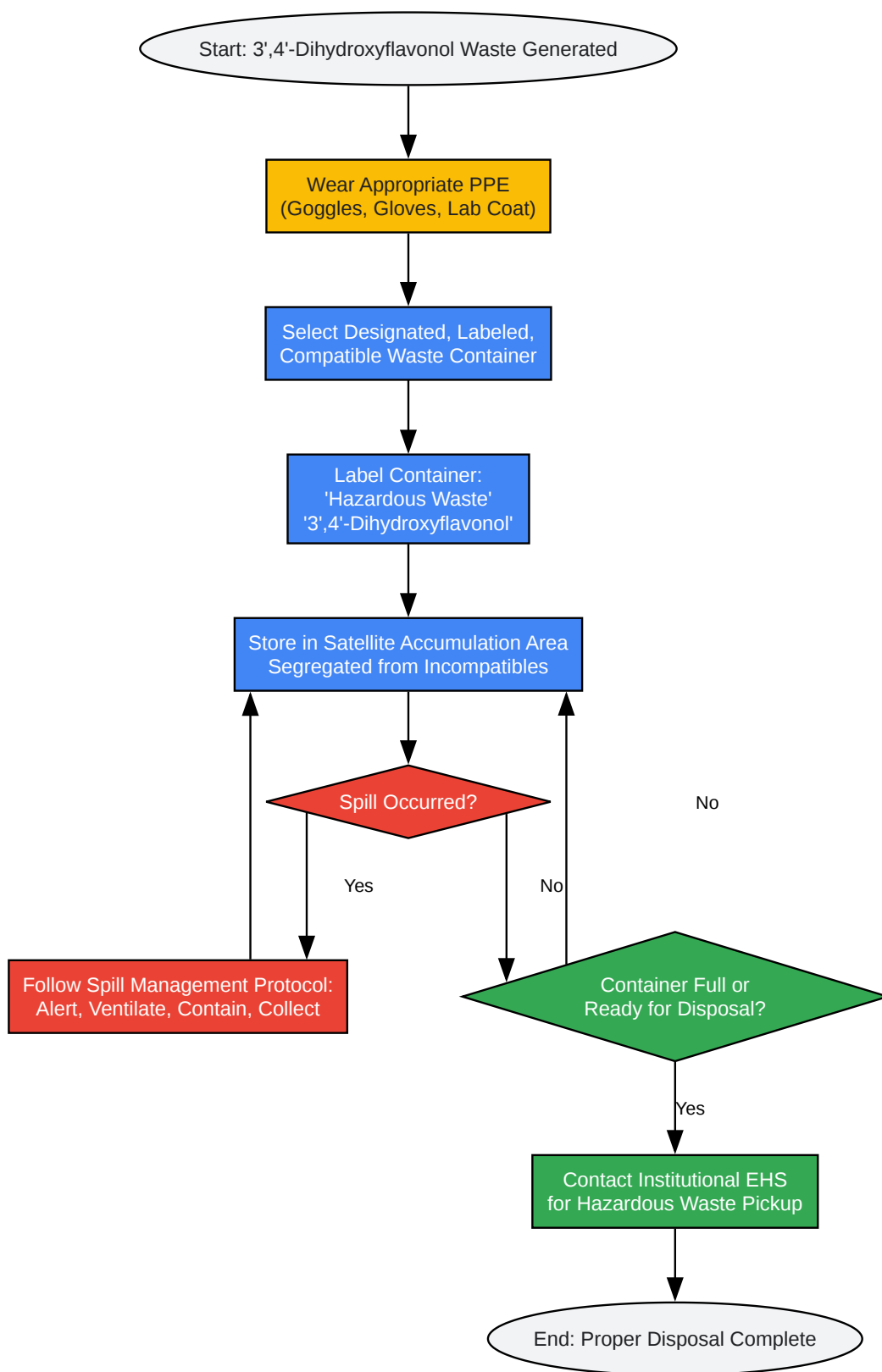
- **Alert Personnel:** Immediately alert others in the vicinity and restrict access to the area.
- **Ventilation:** Ensure the area is well-ventilated.
- **Containment:** Use an inert absorbent material (e.g., vermiculite, sand) to contain the spill.
- **Collection:** Carefully collect the absorbent material and the spilled substance into a designated hazardous waste container.
- **Decontamination:** Clean the spill area with an appropriate solvent, and collect the cleaning materials as hazardous waste.

Final Disposal

- **Contact EHS:** Once the waste container is full or ready for disposal, contact your institution's EHS office to arrange for a pickup by a licensed hazardous waste disposal contractor.
- **Documentation:** Complete any required waste disposal forms or manifests as per your institution's and local regulations.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **3',4'-Dihydroxyflavonol**.



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Caption: Disposal workflow for **3',4'-Dihydroxyflavonol**.

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References

- 1. 3',4'-Dihydroxyflavonol | C₁₅H₁₀O₅ | CID 145826 - PubChem [pubchem.ncbi.nlm.nih.gov]
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